

Personal protective equipment for handling PD 136450

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PD 136450

Cat. No.: B1679100

[Get Quote](#)

Essential Safety and Handling Guide for PD 136450

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **PD 136450**. The following procedures are designed to ensure the safe and effective use of this compound in a laboratory setting.

Compound Identification and Properties

PD 136450 is chemically identified as N-(2-Cyano-4-oxo-4H-1-benzopyran-8-yl)-4-(4-phenylbutoxy)benzamide. It is a research chemical, primarily used in the field of oncology.

Identifier	Value
CAS Number	136450-11-8[1]
Molecular Formula	C27H22N2O4[1]
Molecular Weight	438.47 g/mol [1]
Appearance	White to off-white powder
Purity	Typically >95%
Storage	Store in a dry and cool environment[2]. Recommended storage at 2-8°C.

Hazard Identification and Personal Protective Equipment (PPE)

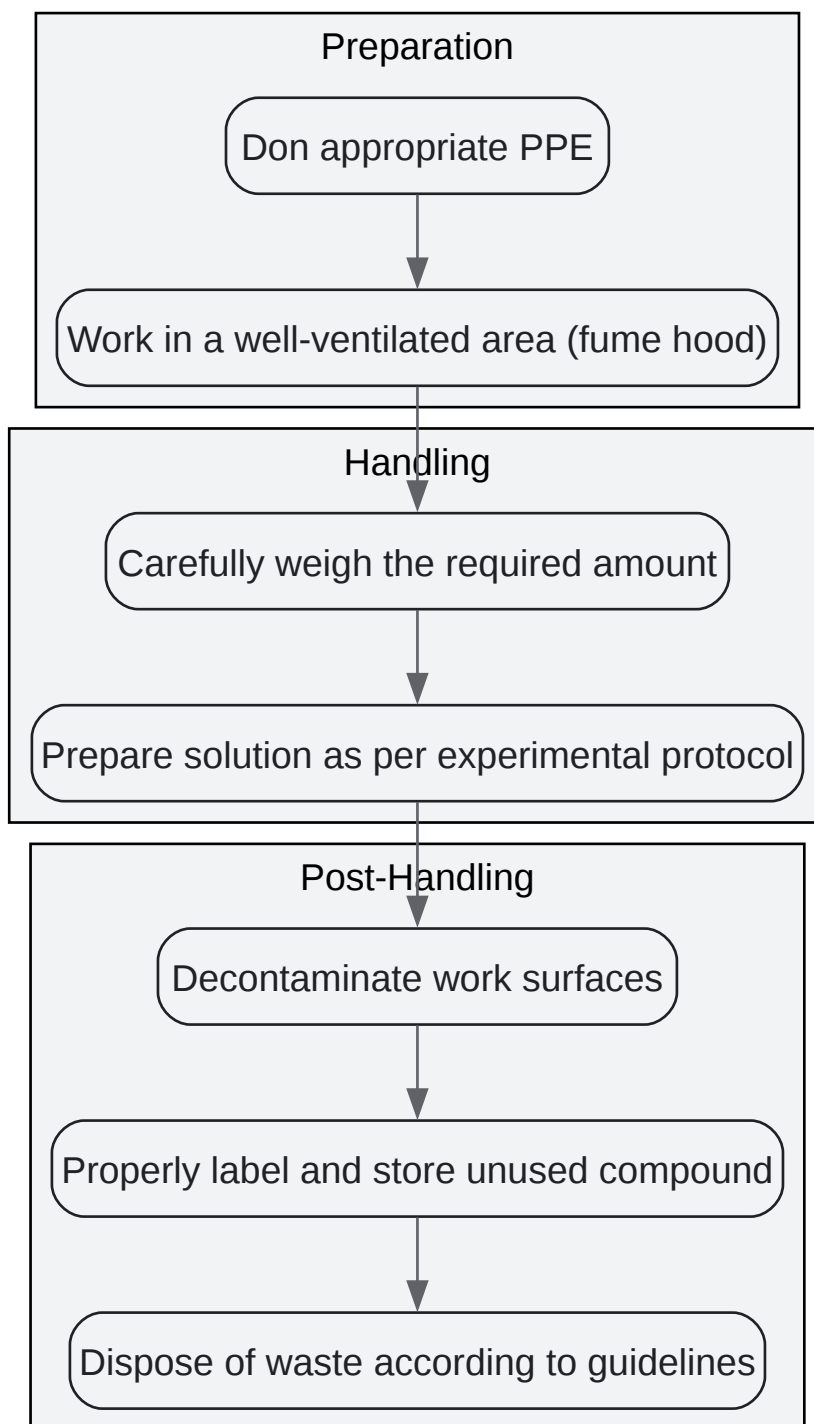
While a specific Safety Data Sheet (SDS) for **PD 136450** is not readily available, based on its chemical structure and intended use as a research compound, a cautious approach is mandatory. The following PPE is required at all times when handling **PD 136450**.

Protection Type	Required Equipment	Rationale
Eye Protection	Chemical safety goggles or a face shield.	To protect eyes from dust particles and potential splashes.
Hand Protection	Nitrile or other chemically resistant gloves.	To prevent skin contact.
Respiratory Protection	A NIOSH-approved respirator is recommended, especially when handling the powder outside of a fume hood.	To prevent inhalation of fine particles.
Body Protection	A laboratory coat must be worn.	To protect skin and clothing from contamination.

Safe Handling and Operational Plan

Adherence to a strict operational plan is crucial for minimizing exposure and ensuring experimental integrity.

Workflow for Handling PD 136450



[Click to download full resolution via product page](#)

Caption: Standard workflow for the safe handling of **PD 136450** in a laboratory setting.

First Aid Measures

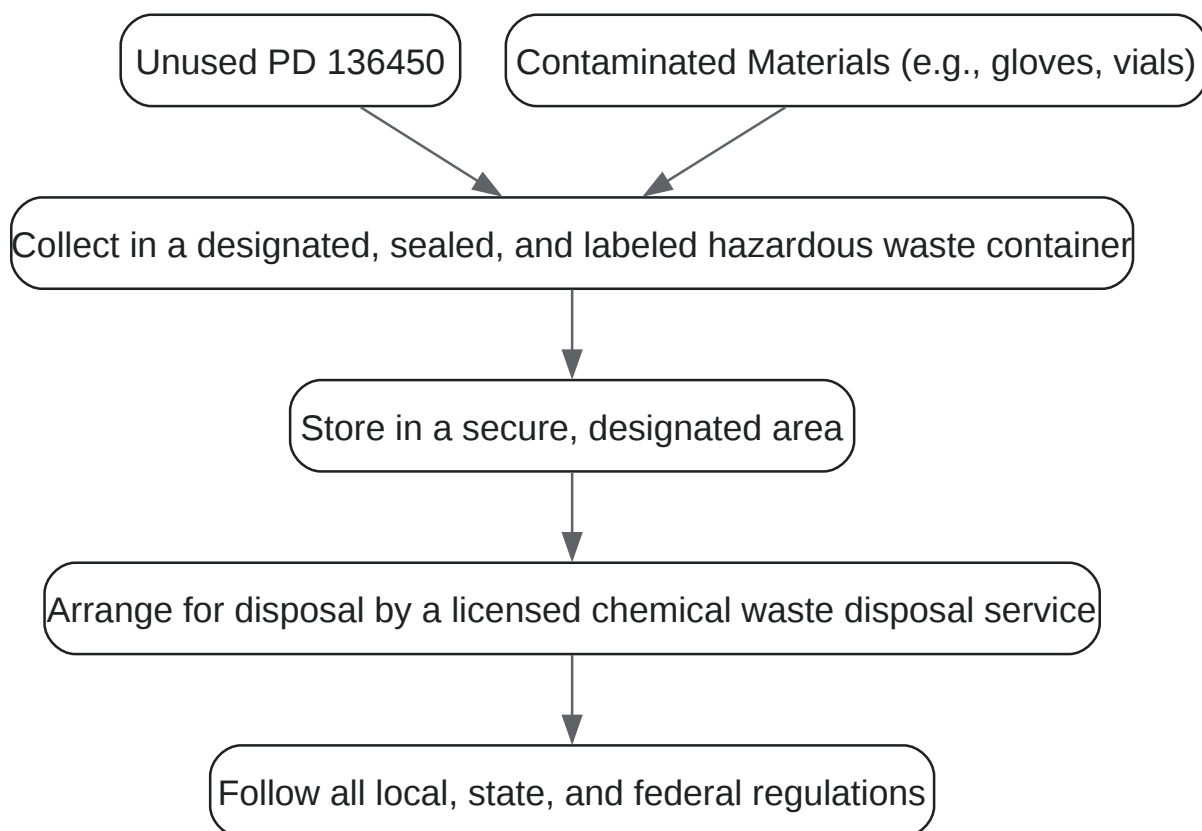
In the event of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area thoroughly with soap and water. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan

Proper disposal of **PD 136450** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Disposal Logical Flow



[Click to download full resolution via product page](#)

Caption: Logical flow for the proper disposal of **PD 136450** and associated waste.

All waste must be disposed of in accordance with local, state, and federal regulations. Do not dispose of this chemical down the drain or in regular trash.

Experimental Protocols

Detailed experimental protocols should be developed and approved by the institution's safety committee before any work with **PD 136450** begins. These protocols should include specific details on concentration, solvent, and handling procedures for the intended application. As **PD 136450** is a research compound, specific experimental protocols are application-dependent and not publicly available. Researchers should consult relevant scientific literature for methodologies related to their specific area of investigation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 136450-11-8 CAS Manufactory [m.chemicalbook.com]
- 2. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling PD 136450]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679100#personal-protective-equipment-for-handling-pd-136450]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com